

2,3-Pentanedithiol: An Obscure Compound with Limited Application Data

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 2,3-Pentanedithiol

Cat. No.: B15495305

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For researchers, scientists, and professionals in drug development, a thorough understanding of a compound's performance is critical. However, for **2,3-Pentanedithiol**, there is a significant lack of publicly available data on its performance in any specific application. Searches for experimental data, comparative studies, and detailed protocols have yielded minimal results, precluding a comprehensive comparison guide at this time.

Chemical and Physical Properties

What is known about **2,3-Pentanedithiol** is primarily confined to its basic chemical and physical characteristics. It is identified by the IUPAC name pentane-2,3-dithiol and has the molecular formula C₅H₁₂S₂.^[1] Basic information regarding its structure and some physical properties can be found in chemical databases.

Table 1: Physical and Chemical Properties of **2,3-Pentanedithiol**

Property	Value	Source
IUPAC Name	pentane-2,3-dithiol	[1]
Molecular Formula	C ₅ H ₁₂ S ₂	[1]
Molecular Weight	136.28 g/mol	[1]

Performance in Applications

Despite its availability from some chemical suppliers, detailed information regarding the performance of **2,3-Pentanedithiol** in specific applications is not readily available in scientific literature or technical reports. One supplier source explicitly states that the compound is not intended for use in fragrances or flavors.[2] This suggests that its organoleptic properties may be undesirable for such applications.

Comparisons to alternative compounds are non-existent in the available literature, and no experimental data has been published to support any potential uses. This lack of information extends to its potential role in drug development or any associated signaling pathways.

Alternatives

Given the absence of application data for **2,3-Pentanedithiol**, it is challenging to propose direct alternatives. However, a related compound, 1,5-Pentanedithiol, has documented applications as a cross-linking agent and a derivatization reagent in analytical chemistry.[3] Researchers interested in the functional properties of dithiol compounds may find more extensive information on the performance and applications of 1,5-Pentanedithiol and other commercially available dithiols.

Experimental Protocols

Due to the lack of published research on the applications of **2,3-Pentanedithiol**, there are no established and validated experimental protocols to report.

Conclusion

At present, **2,3-Pentanedithiol** remains a compound with limited documented use and performance data. For researchers and professionals in drug development and other scientific fields, the absence of comparative studies and experimental evidence makes it impossible to assess its potential efficacy or advantages over other compounds. Future research may shed light on the properties and applications of **2,3-Pentanedithiol**, but for now, it remains an obscure chemical with no established performance record.

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